

Application Notes and Protocols: Chromium(III) Bromide Hexahydrate ($\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$) in Materials Science

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Compound of Interest

Compound Name: Chromium(III) bromide hexahydrate

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Introduction

Chromium(III) bromide hexahydrate ($\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$) is a hydrated inorganic salt. While direct applications of the hexahydrate in materials science are not extensively documented, it serves as a precursor for the synthesis of anhydrous chromium(III) bromide (CrBr_3). Anhydrous CrBr_3 is a material of significant interest, particularly in the field of two-dimensional (2D) materials and spintronics. It is a van der Waals crystal that exhibits intrinsic ferromagnetism in its bulk and monolayer forms, making it a valuable platform for exploring low-dimensional magnetism and developing novel electronic devices.

This document provides an overview of the applications of anhydrous CrBr_3 derived from its hydrated precursor, along with relevant experimental protocols and data.

Key Applications of Anhydrous CrBr_3

The unique properties of anhydrous CrBr_3 have led to its exploration in several cutting-edge areas of materials science:

- **Spintronics:** As a 2D ferromagnetic semiconductor, CrBr_3 is a prime candidate for developing spintronic devices.^[1] These devices leverage the spin of electrons in addition to their

charge, offering potential for novel magnetic memory, spin filters, and field-effect transistors (FETs).[\[1\]](#)

- Van der Waals Heterostructures: CrBr₃ can be mechanically exfoliated down to a single monolayer and integrated with other 2D materials like graphene to create van der Waals heterostructures.[\[1\]](#) These engineered structures can exhibit novel physical phenomena and are being investigated for applications in nanoelectronics.
- Quantum Computing: The interaction of CrBr₃ with superconductors is being explored as a platform for topological superconductivity and the realization of Majorana modes, which are potential building blocks for fault-tolerant quantum computers.[\[1\]](#)
- Catalysis: CrBr₃ can act as a catalyst or precursor in organic synthesis reactions, such as Friedel-Crafts reactions and the Nozaki-Hiyama-Kishi reaction.[\[1\]](#)

Physicochemical and Magnetic Properties of Anhydrous CrBr₃

A summary of the key properties of anhydrous CrBr₃ is presented in the table below.

Property	Value	References
Crystal Structure	Hexagonal	[2]
Unit Cell Parameters	$a = b = 0.634 \text{ nm}$, $c = 1.840 \text{ nm}$; $\alpha = \beta = 90^\circ$, $\gamma = 120^\circ$	[2]
Molecular Weight	291.71 g/mol	[1]
Density	~4.25-4.67 g/cm ³	[1]
Magnetic Property	Ferromagnetic Semiconductor	[2] [3]
Curie Temperature (T _c)	~32-40 K	[1] [2] [3]
Band Gap (Monolayer)	1.76 eV (DFT calculation)	[1]
Magnetic Moment (Cr ³⁺)	~3 μB	[4]
Easy Magnetization Axis	Along the c-axis	[4]

Experimental Protocols

Note on Handling: Anhydrous CrBr_3 is sensitive to oxygen and moisture, which can alter its magnetic and electronic properties.[\[1\]](#)[\[5\]](#) Therefore, it is crucial to handle and store the material in an inert atmosphere, such as a glove box or under vacuum.[\[1\]](#)[\[2\]](#)[\[3\]](#)

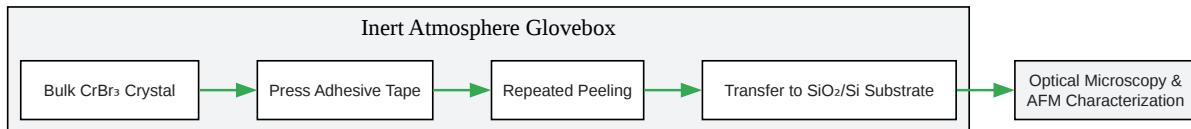
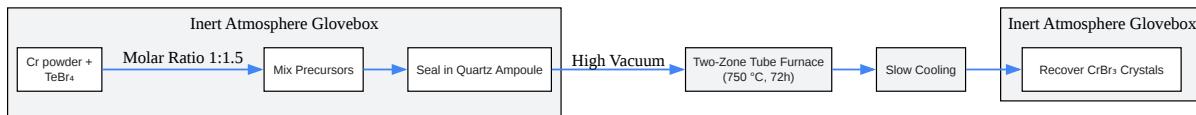
Synthesis of Anhydrous CrBr_3 Crystals

While $\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$ is a potential starting material, direct thermal dehydration is often problematic due to hydrolysis, which can lead to the formation of chromium oxybromide ($\text{Cr}(\text{O})\text{Br}$). A common and reliable method for synthesizing high-purity anhydrous CrBr_3 is through Chemical Vapor Transport (CVT).

Protocol: Chemical Vapor Transport (CVT) Synthesis of CrBr_3

- Precursors: High-purity chromium (Cr) powder and tellurium bromide (TeBr_4) are used as precursors.[\[5\]](#)
- Mixing: Mix Cr powder and TeBr_4 in a molar ratio of 1:1.5 in a quartz ampoule inside an inert-atmosphere glovebox.[\[5\]](#)
- Sealing: Evacuate the ampoule to a high vacuum and seal it.
- Heating: Place the sealed ampoule in a two-zone tube furnace. Heat the source zone (containing the precursors) to 750 °C and the growth zone to a slightly lower temperature to create a temperature gradient.[\[5\]](#)
- Growth: Maintain the temperature for approximately 72 hours to allow for the growth of CrBr_3 single crystals in the cooler zone.[\[5\]](#)
- Cooling: Slowly cool the furnace to room temperature.
- Recovery: Carefully break the ampoule in an inert-atmosphere glovebox to recover the CrBr_3 crystals.

Workflow for CVT Synthesis of CrBr_3



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